

Proper Disposal Procedures for Bis(2-ethylhexyl) phthalate (DEHP)

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Compound of Interest

Compound Name: *Bis(2-ethyloctyl) phthalate*

Cat. No.: *B15175376*

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This document provides essential safety and logistical information for the proper handling and disposal of bis(2-ethylhexyl) phthalate (DEHP) in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Hazard Identification and Regulatory Overview

Bis(2-ethylhexyl) phthalate (DEHP) is a widely used plasticizer that poses significant health and environmental risks. It is classified as a substance that may damage fertility or the unborn child and is suspected of causing cancer.[1][2][3][4] Due to its toxicity and persistence, DEHP is regulated as a hazardous substance, and its disposal must comply with local, regional, and national environmental protection legislation.[1][5] DEHP is considered an environmentally hazardous substance, very toxic to aquatic life.[3] Improper disposal, such as release into drains or municipal landfills, can lead to environmental contamination of soil and water.[2][3][6]

Quantitative Data and Specifications

The following table summarizes key quantitative data relevant to the safe handling and disposal of DEHP.

Parameter	Value	Source
UN Number	3082	[3]
UN Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (bis(2- ethylhexyl) phthalate)	[3]
Transport Hazard Class	9 (Environmentally Hazardous)	[3]
Packing Group	III (Substance presenting low danger)	[3]
Occupational Exposure Limit (OEL)	5 mg/m ³ (8 h TWA)	[1]
Flash Point	195 °C / 383 °F	[4]
Aquatic Toxicity (Acute)	LC50 (fish): >0.16 mg/l (96 h) EC50 (algae): >0.003 mg/l (72 h)	[3]

Standard Operating Protocol for DEHP Waste Disposal

This protocol outlines the step-by-step procedure for the safe disposal of DEHP from laboratory operations.

3.1 Personnel Protective Equipment (PPE)

- Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene).[7]
- Eye Protection: Use safety goggles or a face shield.[7]
- Lab Coat: A flame-resistant lab coat is required to protect skin and clothing.[7]

3.2 Waste Segregation and Collection

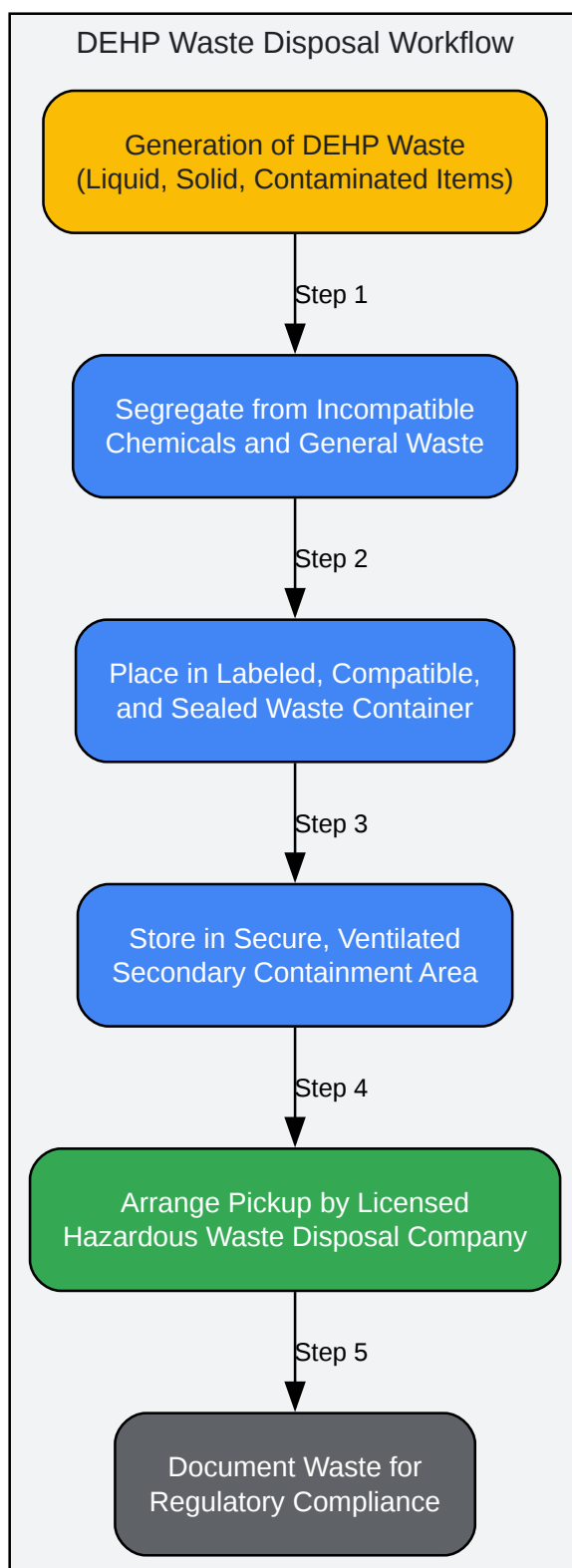
- Identify Waste: All solutions containing DEHP, contaminated materials (e.g., gloves, absorbent pads, pipette tips), and empty containers must be treated as hazardous waste.[\[1\]](#)
[\[8\]](#)
- Segregate at Source: Do not mix DEHP waste with non-hazardous waste.[\[5\]](#)[\[9\]](#) Store separately from incompatible materials such as strong oxidizers, strong bases, and acids.[\[1\]](#)
[\[10\]](#)
- Use Designated Containers:
 - Collect liquid DEHP waste in a dedicated, leak-proof, and chemically compatible container.
[\[5\]](#)[\[7\]](#)
 - Ensure the container is in good condition and has a secure, tight-fitting lid.[\[5\]](#)[\[10\]](#)
 - Collect solid waste (contaminated gloves, wipes, etc.) in a separate, clearly labeled, and sealed container.[\[8\]](#)

3.3 Container Labeling and Storage

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "bis(2-ethylhexyl) phthalate," and the appropriate hazard pictograms (e.g., health hazard, environmental hazard).[\[7\]](#)
- Storage:
 - Store waste containers in a designated, well-ventilated, cool, and dry secondary containment area.[\[1\]](#)[\[10\]](#)
 - The storage location should be away from heat sources, open flames, and high-traffic areas.[\[1\]](#)[\[10\]](#)
 - Ensure containers are stored in a locked-up or otherwise secured location to prevent unauthorized access.[\[4\]](#)

3.4 Final Disposal

- Professional Disposal: DEHP waste must be disposed of through a licensed and approved hazardous waste disposal company.[\[4\]](#)[\[8\]](#) Do not pour DEHP waste down the drain or dispose of it with regular household or laboratory trash.[\[3\]](#)[\[9\]](#)[\[11\]](#)
- Contaminated Packaging: Dispose of empty or contaminated product containers in the same manner as the chemical waste itself.[\[3\]](#)[\[8\]](#)
- Documentation: Maintain a log of all hazardous waste generated, including quantities and disposal dates, to comply with regulatory requirements.[\[5\]](#)



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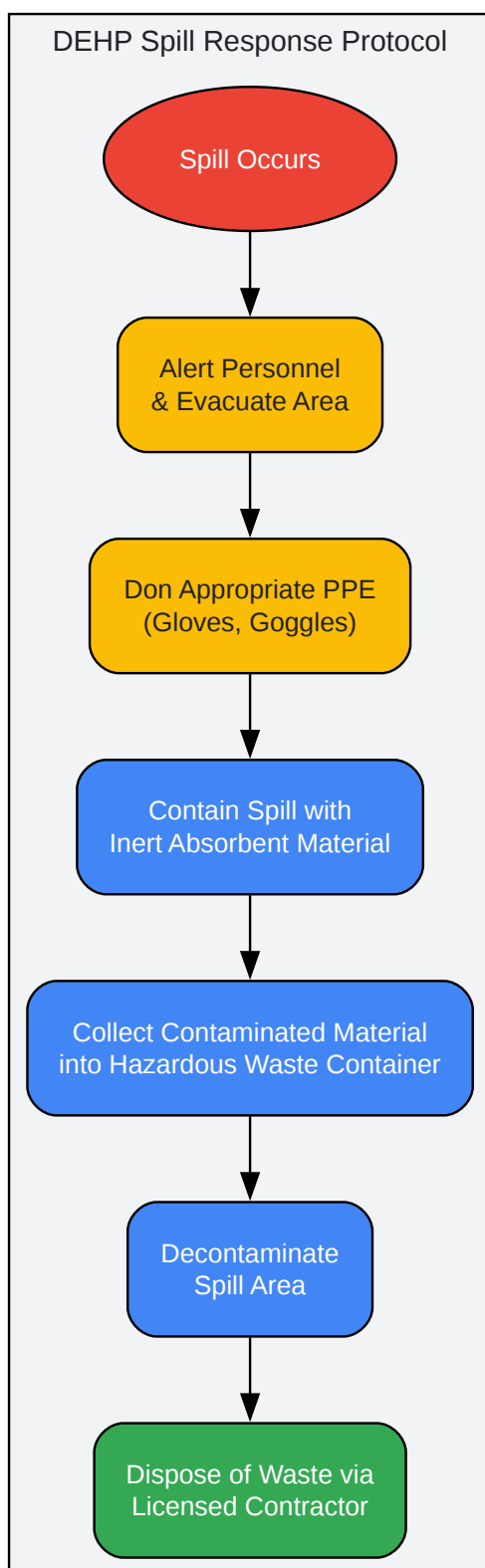
Caption: Logical workflow for the proper disposal of DEHP waste.

Emergency Protocol for DEHP Spills

In the event of a spill, immediate and correct action is crucial to mitigate exposure and environmental contamination.

4.1 Spill Response

- **Alert & Evacuate:** Immediately alert personnel in the vicinity. Evacuate the affected area if the spill is large or in a poorly ventilated space.[\[9\]](#)
- **Ventilate:** Ensure the area is well-ventilated. Use a fume hood if the spill occurs within one. [\[7\]](#)
- **Contain Spill:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or waterways.[\[3\]](#)[\[8\]](#)
- **Absorb:** Use an inert, non-combustible absorbent material such as sand, silica gel, or a universal binder to soak up the spill.[\[8\]](#)[\[10\]](#) Do not use combustible materials like sawdust.[\[1\]](#)
- **Collect Waste:** Carefully collect the absorbed material and contaminated items using non-sparking tools and place them into a suitable, labeled container for hazardous waste disposal.[\[10\]](#)
- **Decontaminate:** Clean the spill area thoroughly.
- **Dispose:** The collected spill cleanup material must be disposed of as hazardous waste following the protocol in Section 3.0.[\[8\]](#)



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Caption: Step-by-step emergency response workflow for DEHP spills.

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References

- 1. oltchim.ro [oltchim.ro]
- 2. Di(2-Ethylhexyl)Phthalate (DEHP) | ToxFAQs™ | ATSDR [wwwn.cdc.gov]
- 3. idesapetroquimica.com [idesapetroquimica.com]
- 4. fishersci.com [fishersci.com]
- 5. danielshealth.com [danielshealth.com]
- 6. atsdr.cdc.gov [atsdr.cdc.gov]
- 7. pharmatimesofficial.com [pharmatimesofficial.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. gz-supplies.com [gz-supplies.com]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. agilent.com [agilent.com]
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